

An In-depth Technical Guide to 4-Nitrobiphenyl (CAS No. 92-93-3)

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Compound of Interest

Compound Name: 4-Nitrobiphenyl

Cat. No.: B1678912

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrobiphenyl** (4-NBP), a synthetic organic compound with the CAS number 92-93-3. Historically used as an intermediate in the production of dyes and other chemicals, its use has been largely discontinued in the United States due to its carcinogenic properties.^{[1][2]} This document consolidates critical data on its physicochemical properties, toxicology, metabolic pathways, and relevant experimental protocols to support research and development activities.

Chemical and Physical Properties

4-Nitrobiphenyl is a yellow crystalline solid with a sweetish odor.^{[3][4]} It is stable under normal conditions but is incompatible with strong oxidizing agents.^[1] Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₉ NO ₂	[5]
Molecular Weight	199.21 g/mol	[5]
Appearance	Light yellow crystalline powder/needles	[3][4]
Odor	Sweetish	[3][4]
Melting Point	111 - 115 °C (232 - 239 °F)	[3]
Boiling Point	340 °C (644 °F) at 760 mmHg	[3][6]
Solubility	Insoluble in water; soluble in hot alcohols, acetic acid, benzene, chloroform, and ether.	[1][3]
LogP	3.77	[4]
Flash Point	143 °C (290 °F)	[7]

Toxicological Profile

4-Nitrobiphenyl is classified as a suspected human carcinogen.[3] Acute exposure in humans can lead to irritation of the eyes, mucous membranes, and respiratory tract, with symptoms including headache, nausea, and fatigue.[2] Chronic exposure has been associated with effects on the nervous system, liver, and kidneys.[2]

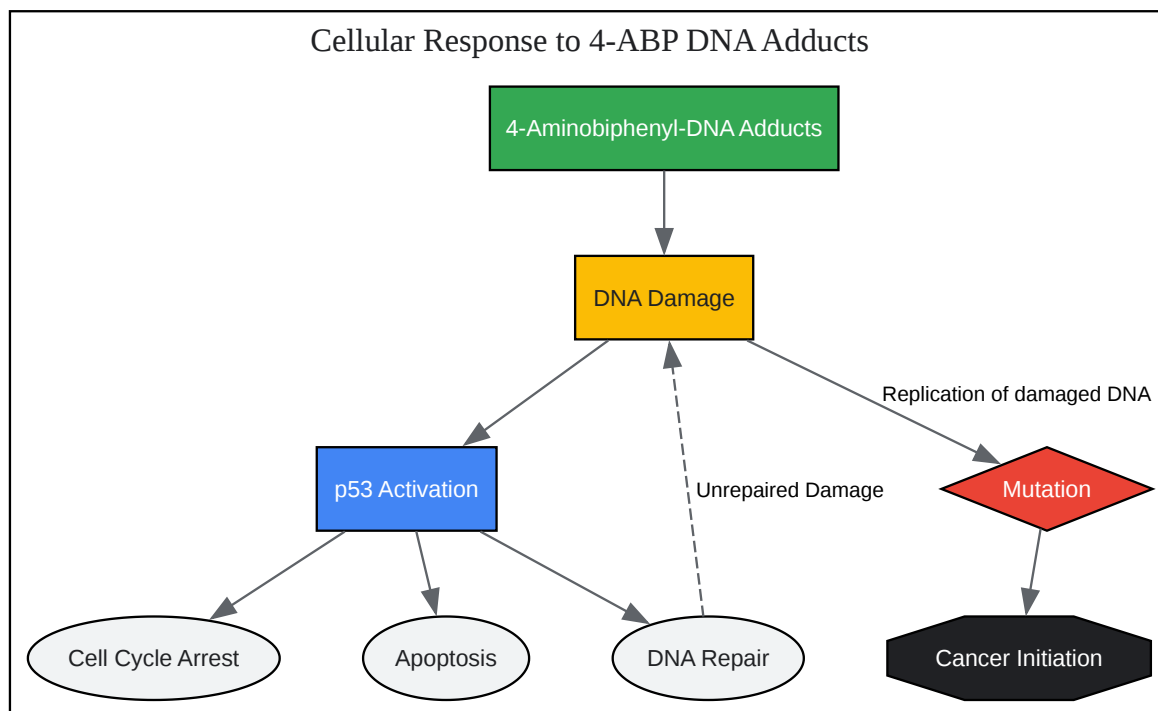
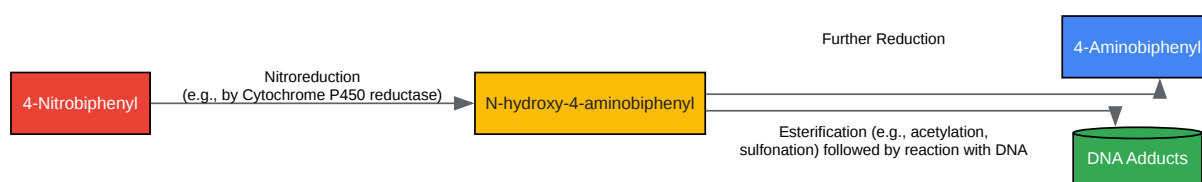
Toxicity Data	Value	Species	Reference(s)
Oral LD50	2230 mg/kg	Rat	[3]
Oral LD50	1970 mg/kg	Rabbit	[3]
Carcinogenicity	Suspected Human Carcinogen (ACGIH A2)	-	[3]
Target Organs	Bladder, Blood	Animal studies	[8]

Metabolic Activation and Carcinogenicity

The carcinogenicity of **4-Nitrobiphenyl** is primarily attributed to its metabolic activation to 4-aminobiphenyl (4-ABP), a known human bladder carcinogen.[4][9] This biotransformation is a critical area of study for understanding its mechanism of action.

Metabolic Pathway

The metabolic activation of 4-NBP involves a series of enzymatic reactions, primarily occurring in the liver. The key steps include the reduction of the nitro group to form 4-nitrosobiphenyl and subsequently N-hydroxy-4-aminobiphenyl. This reactive intermediate can then be further metabolized to form DNA adducts, which are implicated in the initiation of cancer.





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References

- 1. oecd.org [oecd.org]
- 2. umwelt-online.de [umwelt-online.de]
- 3. researchgate.net [researchgate.net]
- 4. HPLC Quantification of 4-Nitrophenol and its Conjugated Metabolites from Bile - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Redirecting [linkinghub.elsevier.com]
- 6. spectrabase.com [spectrabase.com]
- 7. Regulation of p53 in response to DNA damage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. 4-METHOXY-3-NITROBIPHENYL(15854-73-6) ¹³C NMR spectrum [chemicalbook.com]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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